

Y06137 as a Molecular Probe: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Y06137 is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with a high affinity for the first bromodomain of BRD4 (BRD4(1)).[1] As epigenetic readers, BET proteins play a crucial role in regulating gene transcription by recognizing acetylated lysine residues on histones.[2][3] By competitively binding to the acetyl-lysine binding pocket of BRD4, Y06137 displaces it from chromatin, leading to the transcriptional downregulation of key oncogenes, including MYC and the Androgen Receptor (AR).[1][4] This mechanism makes Y06137 a valuable molecular probe for studying the role of BET proteins in cancer biology, particularly in castration-resistant prostate cancer (CRPC), and for evaluating the therapeutic potential of BET inhibition.[1][4][5]

Physicochemical and Pharmacological Properties



Property	Value	Reference	
Target	Bromodomain and Extra- Terminal (BET) proteins, specifically BRD4(1)	[1]	
Binding Affinity (Kd for BRD4(1))	81 nM	[1][5]	
Chemical Formula	C24H22N4O4	MedChemExpress	
Molecular Weight	430.46	MedChemExpress	
CAS Number	2226534-49-0	MedChemExpress	

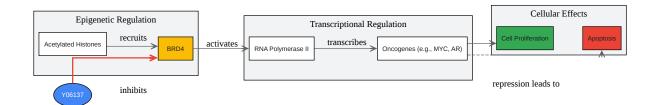
In Vitro Efficacy: IC50 Values in Prostate Cancer Cell

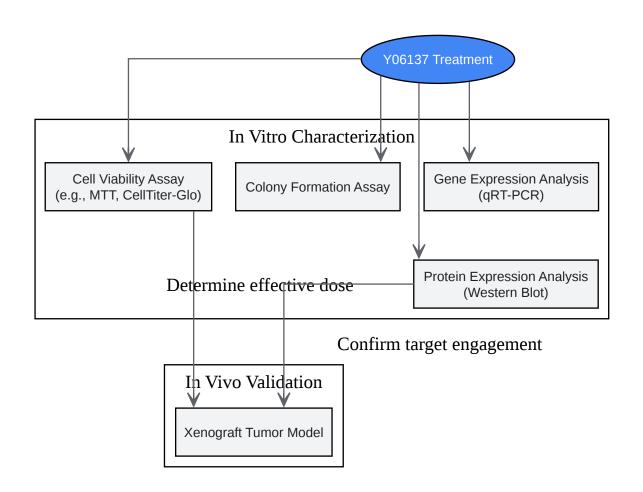
Lines

Cell Line	Description	IC50 (μM)	Reference
VCaP	Androgen-sensitive, expresses wild-type AR	0.29	[1]
LNCaP	Androgen-sensitive, expresses mutant AR (T877A)	0.47	[1]
22Rv1	Castration-resistant, expresses full-length AR and AR-V7 splice variant	0.70	[1]
C4-2B	Castration-resistant, derived from LNCaP	0.84	[1]

Signaling Pathway of Y06137 Action







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